

Chmfl-PI3KD-317 stability and storage recommendations.

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Compound of Interest

Compound Name: Chmfl-PI3KD-317

Cat. No.: B10821712

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Chmfl-PI3KD-317 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **Chmfl-PI3KD-317**, a potent and selective PI3K δ inhibitor. Additionally, it offers troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered during experimental use.

Stability and Storage Recommendations

Proper handling and storage of **Chmfl-PI3KD-317** are critical to maintain its integrity and activity. The following table summarizes the recommended storage conditions for the compound in both solid form and as a stock solution.

Form	Storage Temperature	Recommended Duration	Notes
Solid Powder	-20°C	≥ 2 years[1]	Store in a dry, dark place.
Stock Solution in DMSO	-80°C	6 months[2]	Aliquot to avoid repeated freeze-thaw cycles.
-20°C	1 month[2]	Use for shorter-term storage.	

Frequently Asked Questions (FAQs)

Q1: How should I prepare a stock solution of **Chmfl-PI3KD-317**?

A1: **Chmfl-PI3KD-317** is soluble in DMSO.[1] To prepare a stock solution, dissolve the solid powder in fresh, anhydrous DMSO to your desired concentration. For example, a 10 mM stock solution can be prepared for ease of use in cell culture experiments. Ensure the compound is fully dissolved by vortexing. For in vivo studies, specific formulations with solvents like PEG300, Tween-80, and saline may be required.[2]

Q2: My **Chmfl-PI3KD-317** solution appears to have precipitated after dilution in my aqueous cell culture medium. What should I do?

A2: Precipitation upon dilution of a DMSO stock solution into aqueous media is a common issue for hydrophobic small molecules. This is due to the compound's lower solubility in aqueous solutions compared to DMSO. Here are a few troubleshooting steps:

- **Increase Final DMSO Concentration:** If your experimental system can tolerate it, slightly increasing the final concentration of DMSO (e.g., from 0.1% to 0.5%) may help keep the compound in solution. Always include a vehicle control with the same final DMSO concentration in your experiment.
- **Serial Dilutions in DMSO:** Instead of diluting the concentrated stock directly into your aqueous medium, perform intermediate dilutions in DMSO first to lower the concentration of the inhibitor in the final addition step.

- Warm the Medium: Gently warming the cell culture medium to 37°C before adding the inhibitor may aid in its dissolution.
- Vortexing During Dilution: Add the inhibitor solution dropwise to the aqueous medium while gently vortexing to ensure rapid mixing and dispersion.

Q3: Can I store my diluted working solution of **Chmfl-PI3KD-317** in cell culture medium?

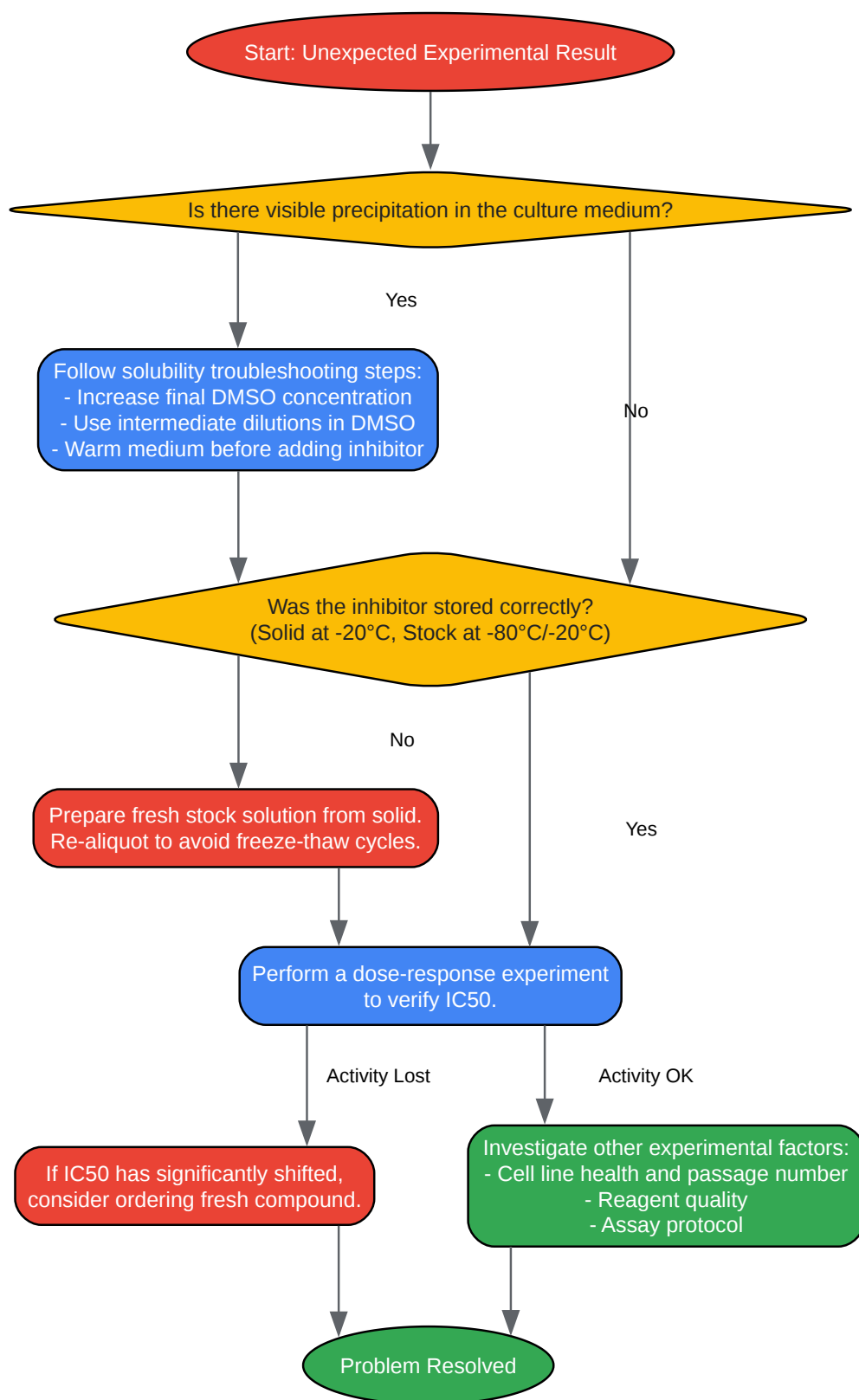
A3: It is not recommended to store diluted working solutions of **Chmfl-PI3KD-317** in aqueous media for extended periods. The stability of the compound in such conditions has not been fully characterized, and it may be prone to degradation or precipitation over time. It is best practice to prepare fresh working solutions from your frozen DMSO stock for each experiment.

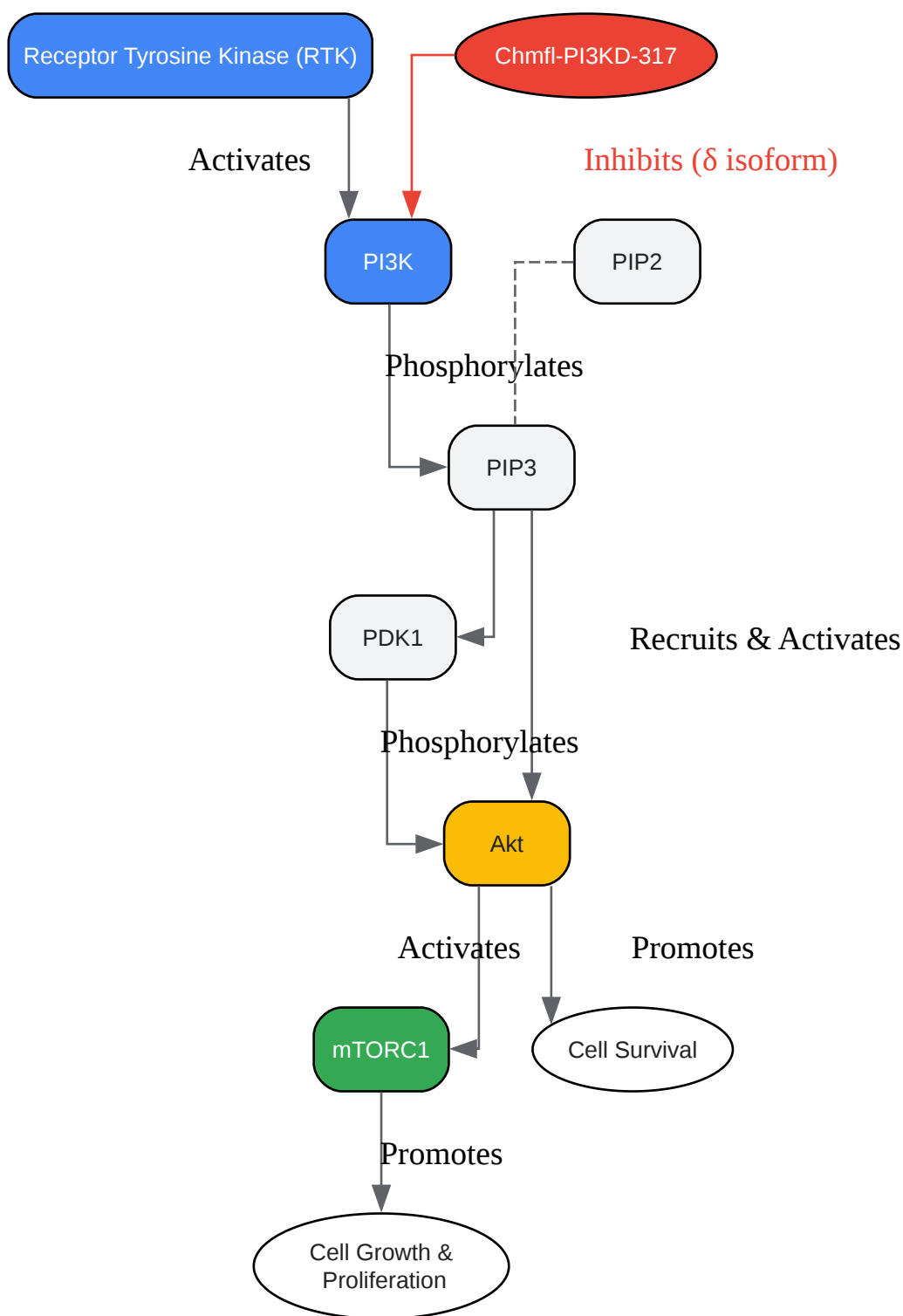
Q4: How can I confirm the activity of my **Chmfl-PI3KD-317** after prolonged storage?

A4: To confirm the activity of your inhibitor, you can perform a dose-response experiment in a sensitive cell line and compare the IC₅₀ value to the reported values. For example, **Chmfl-PI3KD-317** has been shown to inhibit the proliferation of cell lines such as MOLM-14 and MV4-11 with GI₅₀ values in the low micromolar range.^[2] A significant shift in the IC₅₀ may indicate a loss of potency.

Troubleshooting Guide

This section provides a logical workflow for addressing common problems encountered when using **Chmfl-PI3KD-317**.





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